

# Protocol for Y18501 application in laboratory settings.

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## Compound of Interest

Compound Name: Y18501

Cat. No.: B12391466

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## Application Notes and Protocols for Y18501

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Y18501** is a novel oxysterol-binding protein inhibitor (OSBPI) demonstrating potent and specific activity against oomycetes, a group of destructive plant pathogens.[1][2][3] Belonging to the piperidinyl-thiazole-isoxazoline class of fungicides, **Y18501** targets an oxysterol-binding protein (OSBP) homologue.[1][2][4] OSBPs are crucial for lipid homeostasis, vesicle trafficking, and signal transduction in eukaryotic cells.[5][6][7] By inhibiting this protein, **Y18501** disrupts essential cellular processes, leading to the inhibition of mycelial growth, sporangial production, and zoospore release in susceptible oomycetes.[2][3] These application notes provide detailed protocols for the in vitro assessment of **Y18501** efficacy, along with a summary of its quantitative data and an overview of the relevant signaling pathways.

### Quantitative Data Summary

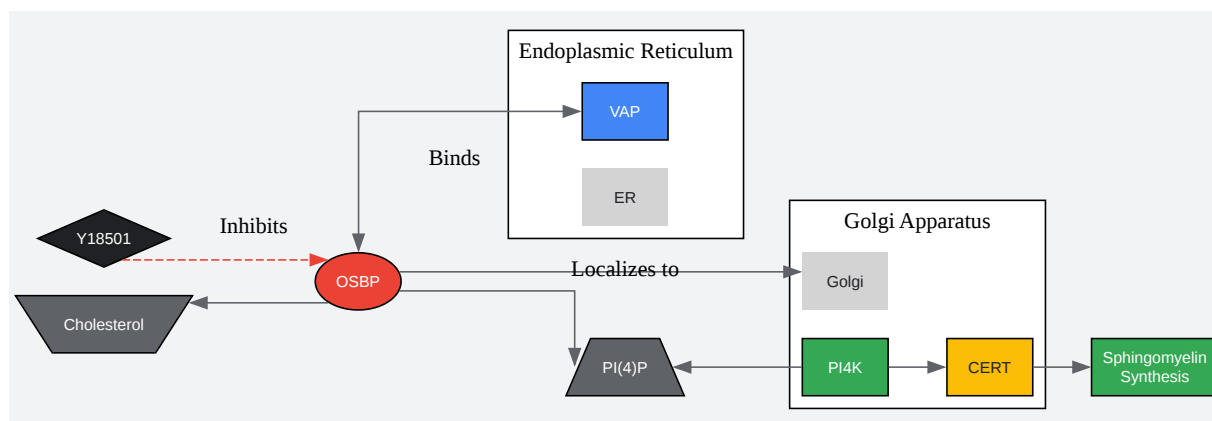
The efficacy of **Y18501** has been quantified against various isolates of *Pseudoperonospora cubensis*, the causative agent of cucumber downy mildew. The half-maximal effective concentration (EC50) values demonstrate a high degree of inhibitory activity.

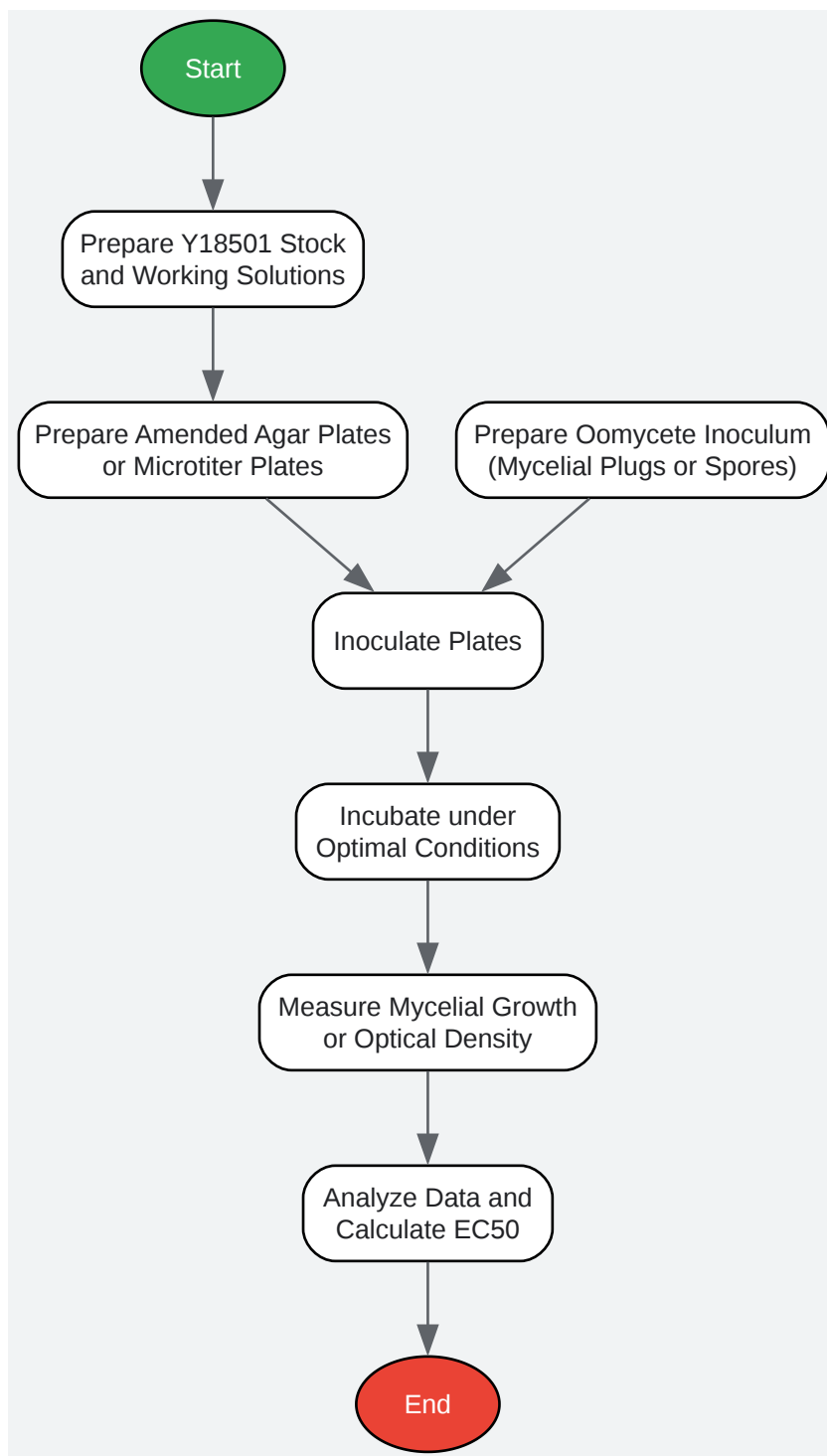
Organism	No. of Isolates	EC50 Range (µg/mL)	Reference
Pseudoperonospora cubensis	159	0.001 - 11.785	[1]
Phytophthora spp. and Pseudoperonospora cubensis	Not Specified	0.0005 - 0.0046	[2][3]

Note: The wide range of EC50 values observed in the larger study of *P. cubensis* isolates suggests the emergence of resistant subpopulations in the field.[1] A positive cross-resistance has been observed between **Y18501** and oxathiapiprolin.[1]

## Signaling Pathway

Oxysterol-binding proteins (OSBPs) are key players in intracellular lipid transport and signaling. They are known to function at membrane contact sites, particularly between the endoplasmic reticulum (ER) and the Golgi apparatus, facilitating the exchange of sterols and phosphoinositides.[6][8] This lipid exchange is critical for maintaining membrane composition and function. In mammalian cells, OSBP acts as a sterol sensor that can modulate signaling pathways. For instance, OSBP can act as a scaffold for protein phosphatases that regulate the extracellular signal-regulated kinase (ERK) signaling pathway.[5] **Y18501**, by inhibiting the OSBP homologue, disrupts these vital functions.





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